

Application Notes and Protocols for the Determination of Dicyclohexylamine in Honey

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dicyclohexylamine

Cat. No.: B1670486

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These application notes provide detailed methodologies for the detection and quantification of **dicyclohexylamine** (DCH) in honey, a matter of importance due to its presence as an excipient in veterinary drugs used in apiculture. The primary method detailed is based on Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), which offers high sensitivity and specificity. A secondary method using Gas Chromatography-Mass Spectrometry (GC-MS) is also proposed, which may be suitable for laboratories equipped for this technique.

Introduction

Dicyclohexylamine (DCH) is an organic compound used as a stabilizing agent in the formulation of the antibiotic fumagillin, which is employed to control nosema disease in honey bees.^{[1][2][3][4][5]} Consequently, residues of DCH can be found in honey. Due to its potential toxicity and persistence, with studies showing it is more stable than fumagillin in honey, monitoring its levels is crucial for food safety and quality assurance.^{[3][4]} The analytical methods described herein are intended for use by researchers and scientists in the fields of food safety, analytical chemistry, and drug development.

Method 1: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This is the preferred method for the quantification of DCH in honey due to its high sensitivity and robustness. The protocol is based on a validated method for the analysis of DCH in honey and similar matrices.^{[1][3][4]}

Experimental Protocol

1. Materials and Reagents

- **Dicyclohexylamine** (DCH) analytical standard
- **Dicyclohexylamine-d10** (d10-DCH) internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Ammonium formate
- Formic acid
- Ultrapure water
- Reversed-phase polymeric solid-phase extraction (SPE) cartridges
- 50 mL polypropylene centrifuge tubes
- Glass vials

2. Standard Solution Preparation

- **Stock Solutions (1000 µg/mL):** Prepare individual stock solutions of DCH and d10-DCH in methanol.
- **Intermediate Standard Solutions:** Prepare intermediate standards by diluting the stock solutions with methanol to appropriate concentrations (e.g., 10 µg/mL for DCH and 50 µg/mL for d10-DCH).[\[4\]](#)
- **Working Standard Solutions:** Prepare a series of working standard solutions by further diluting the intermediate solutions to create a calibration curve (e.g., 0.05 to 1 µg/mL).[\[4\]](#)

3. Sample Preparation

- Weigh 5 g of homogenized honey into a 50 mL polypropylene centrifuge tube.

- Add a known amount of d10-DCH internal standard solution.
- Add 20 mL of ultrapure water and vortex until the honey is fully dissolved.
- Solid-Phase Extraction (SPE):
 - Condition the reversed-phase polymeric SPE cartridge according to the manufacturer's instructions (typically with methanol followed by water).
 - Load the diluted honey sample onto the cartridge.
 - Wash the cartridge with ultrapure water to remove sugars and other polar interferences.
 - Elute the DCH and d10-DCH from the cartridge with an appropriate solvent, such as acetonitrile or methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume of the initial mobile phase (e.g., 1 mL).
- Filter the reconstituted sample through a 0.22 μm syringe filter into an autosampler vial.

4. LC-MS/MS Instrumental Parameters

Parameter	Recommended Conditions
LC System	UPLC or HPLC system
Column	C18 analytical column or Kinetex pentafluorophenylpropyl (PFP), 100 x 2.1 mm, 1.7 μ m[1][3][4]
Column Temperature	30 °C[3][4]
Mobile Phase A	2 mM ammonium formate in water[3][4]
Mobile Phase B	2 mM ammonium formate in 95:5 (v/v) acetonitrile:water[3][4]
Flow Rate	0.4 mL/min[3]
Injection Volume	4-20 μ L[3]
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)[3][4]
Capillary Voltage	0.4 kV[3][4]
Desolvation Temp.	350 °C[3][4]
Source Temp.	120 °C[3][4]
Desolvation Gas Flow	500 L/h[3][4]
Cone Gas Flow	50 L/h[3][4]
Collision Gas	Argon[3]
Acquisition Mode	Multiple Reaction Monitoring (MRM)

5. MRM Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Purpose
DCH	182	100	30	16	Quantitation[3][4][5]
DCH	182	83	30	19	Confirmation[3][4][5]
d10-DCH	192	93	30	19	Quantitation[3][4][5]
d10-DCH	192	110	30	-	Confirmation

Data Presentation: Quantitative Performance

The following table summarizes the validation data for the LC-MS/MS method for DCH in honey.[[1](#)]

Spiked Concentration (ng/g)	Recovery (%)	Relative Standard Deviation (RSD, %)
10	104.0	5.9
100	98.3	6.9
500	104.0	9.7

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS) - A Proposed Method

While LC-MS/MS is the preferred technique, GC-MS can be an alternative. DCH is a polar amine, which can exhibit poor peak shape and adsorption on traditional GC columns.[[6](#)]

Therefore, a derivatization step is recommended to improve its volatility and chromatographic performance.[[7](#)][[8](#)][[9](#)][[10](#)]

Experimental Protocol

1. Materials and Reagents

- **Dicyclohexylamine** (DCH) analytical standard
- Internal standard (e.g., diphenylamine)
- Solvent for extraction (e.g., ethyl acetate)
- Anhydrous sodium sulfate
- Derivatizing reagent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane - BSTFA + 1% TMCS)
- Solvent for derivatization (e.g., pyridine or acetonitrile)
- 50 mL polypropylene centrifuge tubes
- Glass vials with PTFE-lined caps

2. Standard Solution Preparation

- Prepare stock and working standards of DCH and the internal standard in an appropriate solvent.

3. Sample Preparation and Derivatization

- Weigh 5 g of homogenized honey into a 50 mL centrifuge tube.
- Add a known amount of the internal standard solution.
- Add 10 mL of ultrapure water and vortex to dissolve the honey.
- Perform a liquid-liquid extraction by adding 20 mL of ethyl acetate and shaking vigorously for 10 minutes.
- Centrifuge to separate the layers.
- Collect the ethyl acetate (upper) layer and pass it through anhydrous sodium sulfate to remove any residual water.
- Evaporate the extract to dryness under a gentle stream of nitrogen.

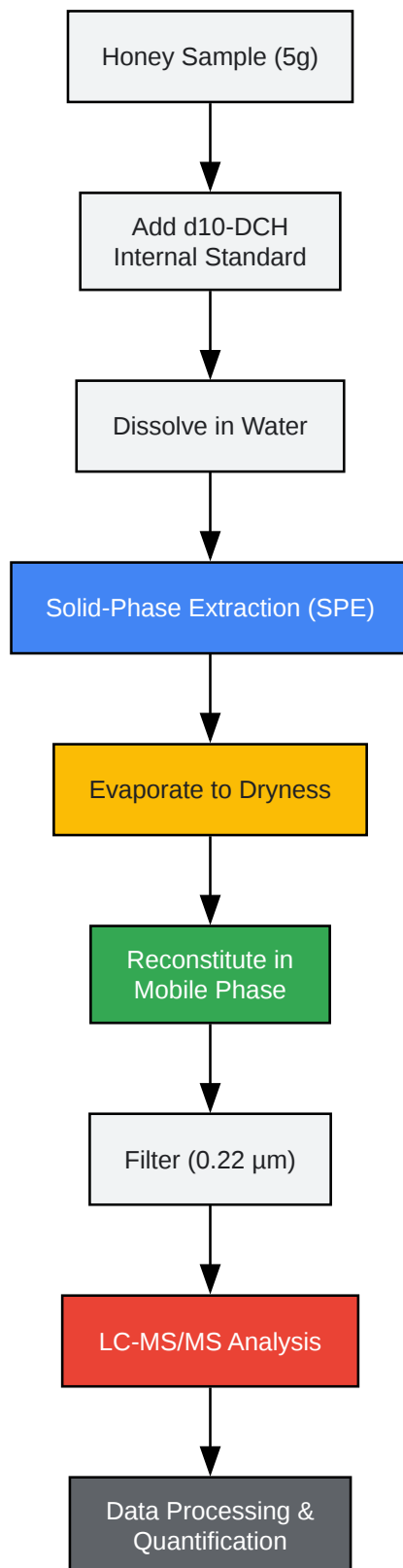
- Derivatization:
 - To the dry residue, add 100 µL of pyridine (or another suitable solvent) and 100 µL of BSTFA + 1% TMCS.
 - Cap the vial tightly and heat at 70°C for 30 minutes.
 - Allow the vial to cool to room temperature before injection.

4. GC-MS Instrumental Parameters

Parameter	Recommended Conditions
GC System	Gas chromatograph with a mass selective detector
Injector	Split/Splitless injector
Injector Temperature	280 °C
Injection Mode	Splitless
Column	DB-5ms, HP-5ms, or similar non-polar capillary column (30 m x 0.25 mm x 0.25 µm)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	Initial temp 80°C, hold for 1 min, ramp at 15°C/min to 280°C, hold for 5 min. (This should be optimized for the specific setup).
MS System	Single quadrupole or ion trap mass spectrometer
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Full Scan (for identification) and/or Selected Ion Monitoring (SIM) (for quantification)
SIM Ions for DCH	m/z 181 (molecular ion), 100, 82, 56, 41 (fragment ions) - to be confirmed with derivatized standard. [11]

Visualizations

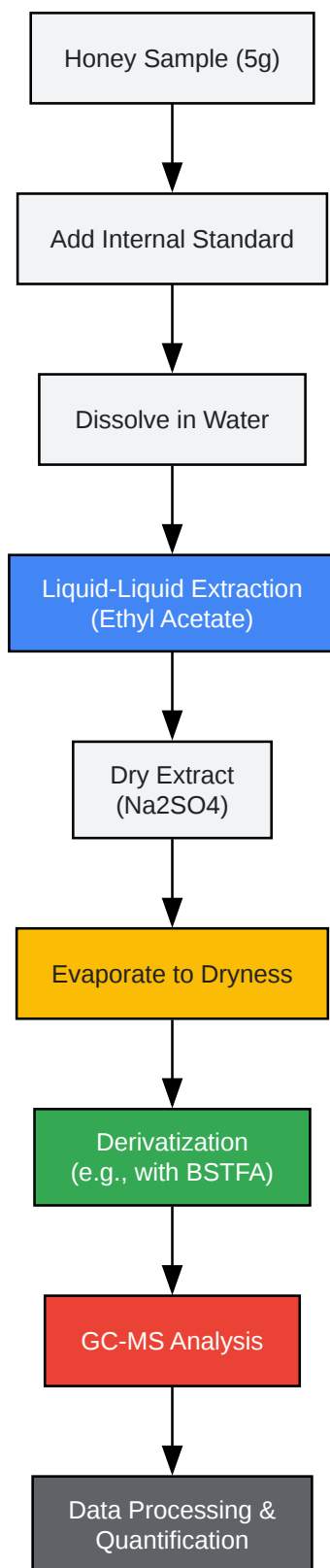
Experimental Workflow for LC-MS/MS Analysis



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Caption: Workflow for **Dicyclohexylamine** Analysis in Honey by LC-MS/MS.

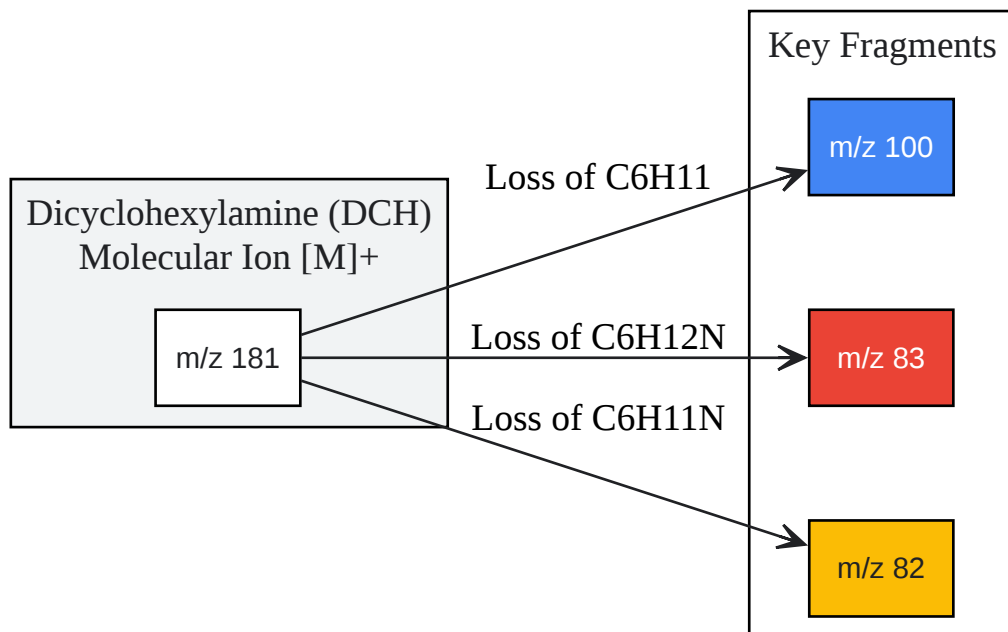
Proposed GC-MS Analysis Workflow with Derivatization



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Caption: Proposed Workflow for **Dicyclohexylamine** Analysis in Honey by GC-MS.

Chemical Structure and MS Fragmentation of Dicyclohexylamine



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Caption: Fragmentation of **Dicyclohexylamine** in Mass Spectrometry.

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